

Application Notes and Protocols for Methyl 5-nitrobenzo[b]thiophene-2-carboxylate

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Compound of Interest

Compound Name: Methyl 5-nitrobenzo[b]thiophene-2-carboxylate

Cat. No.: B1300712

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For Researchers, Scientists, and Drug Development Professionals

This document provides detailed experimental protocols and application notes for the utilization of **Methyl 5-nitrobenzo[b]thiophene-2-carboxylate**, a versatile scaffold in medicinal chemistry. These protocols are intended to guide researchers in the synthesis of derivatives and their subsequent evaluation in various biological assays.

Chemical and Physical Properties

Methyl 5-nitrobenzo[b]thiophene-2-carboxylate is a key building block for the synthesis of a variety of biologically active molecules.[\[1\]](#)

Property	Value	Reference
CAS Number	20699-86-9	[2]
Molecular Formula	C ₁₀ H ₇ NO ₄ S	[2]
Molecular Weight	237.23 g/mol	[2]
Purity	≥95%	[1] [2]
Appearance	Solid	
Storage	Room temperature, protect from light	[2]

Synthesis and Derivatization

Methyl 5-nitrobenzo[b]thiophene-2-carboxylate serves as a versatile starting material for the synthesis of various derivatives with potential therapeutic applications. The nitro group can be reduced to an amine, and the ester can be hydrolyzed to a carboxylic acid, which can then be coupled with amines to form amides.

Protocol 1: Hydrolysis of Methyl 5-nitrobenzo[b]thiophene-2-carboxylate

This protocol describes the hydrolysis of the methyl ester to the corresponding carboxylic acid using microwave-assisted heating.

Materials:

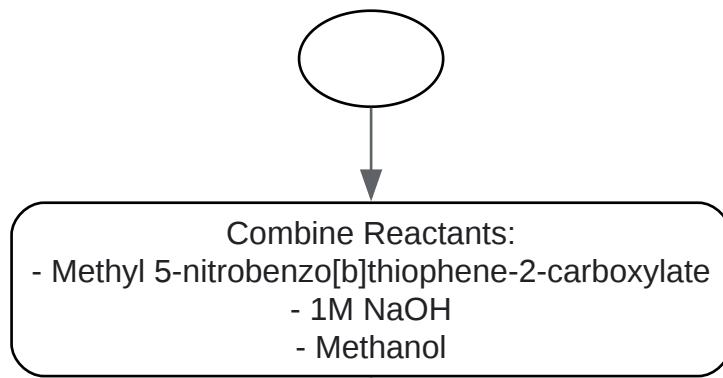
- **Methyl 5-nitrobenzo[b]thiophene-2-carboxylate**
- Aqueous Sodium Hydroxide (NaOH) solution (1 M)
- Methanol (MeOH)
- Pressure-rated glass tube (10 mL)
- CEM Discover microwave synthesizer
- Water
- Compressed air

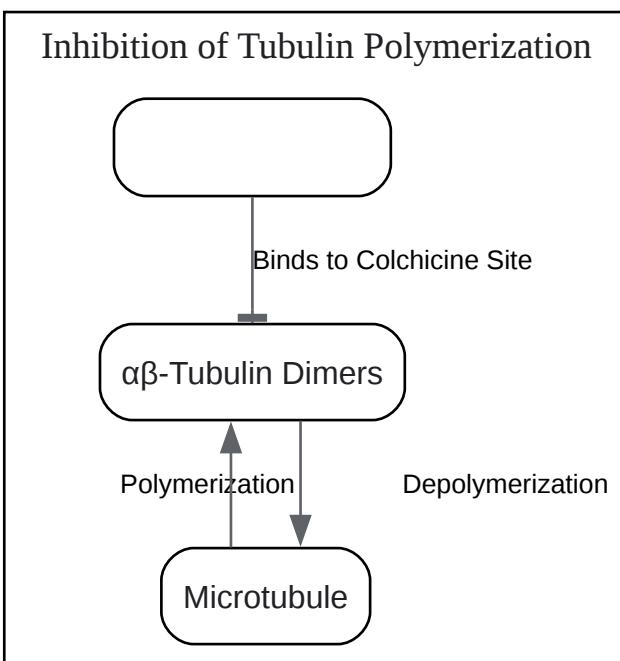
Procedure:

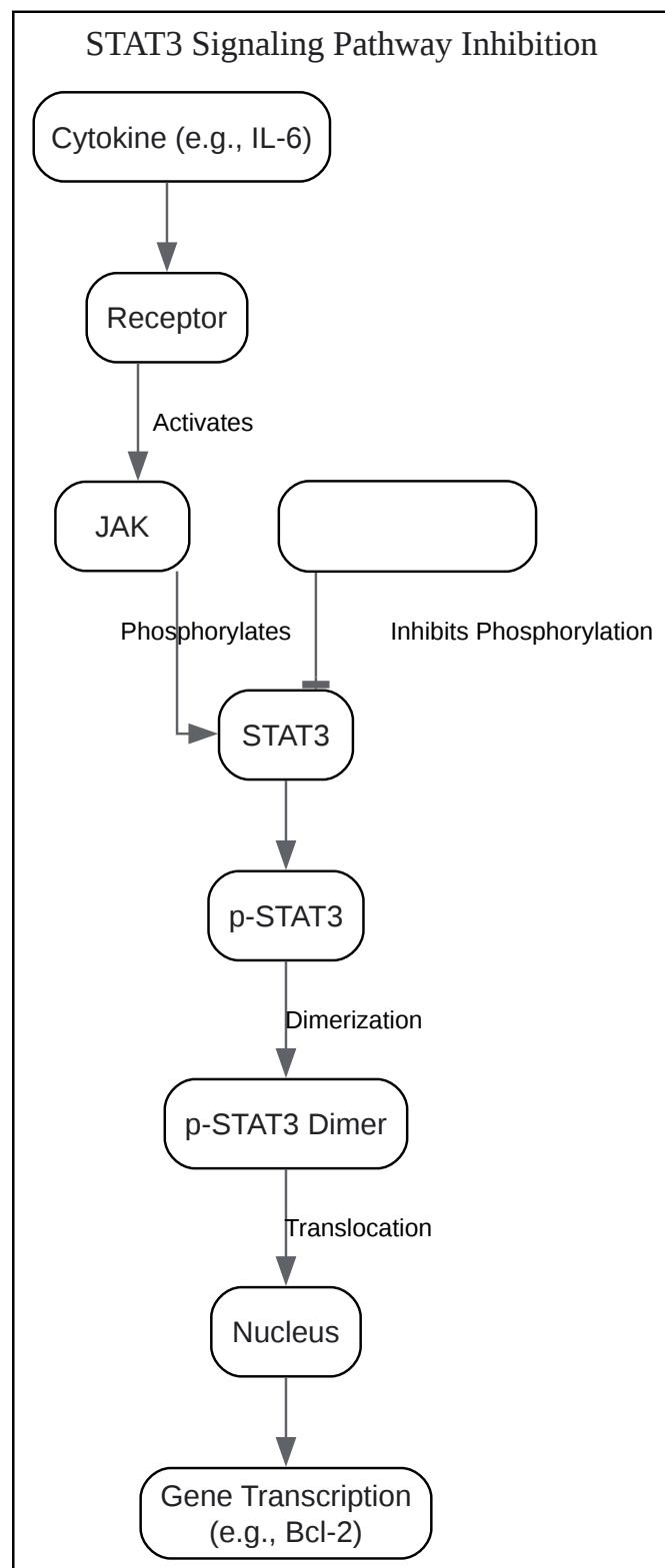
- Combine **Methyl 5-nitrobenzo[b]thiophene-2-carboxylate** (0.20 g, 0.84 mmol), 1 M aqueous NaOH solution (2.5 mL), and methanol (3.5 mL) in a 10 mL pressure-rated glass tube.^[3]
- Irradiate the mixture at 100 °C for 3 minutes (hold time) using a CEM Discover microwave synthesizer with an initial power of 100 W.^[3]

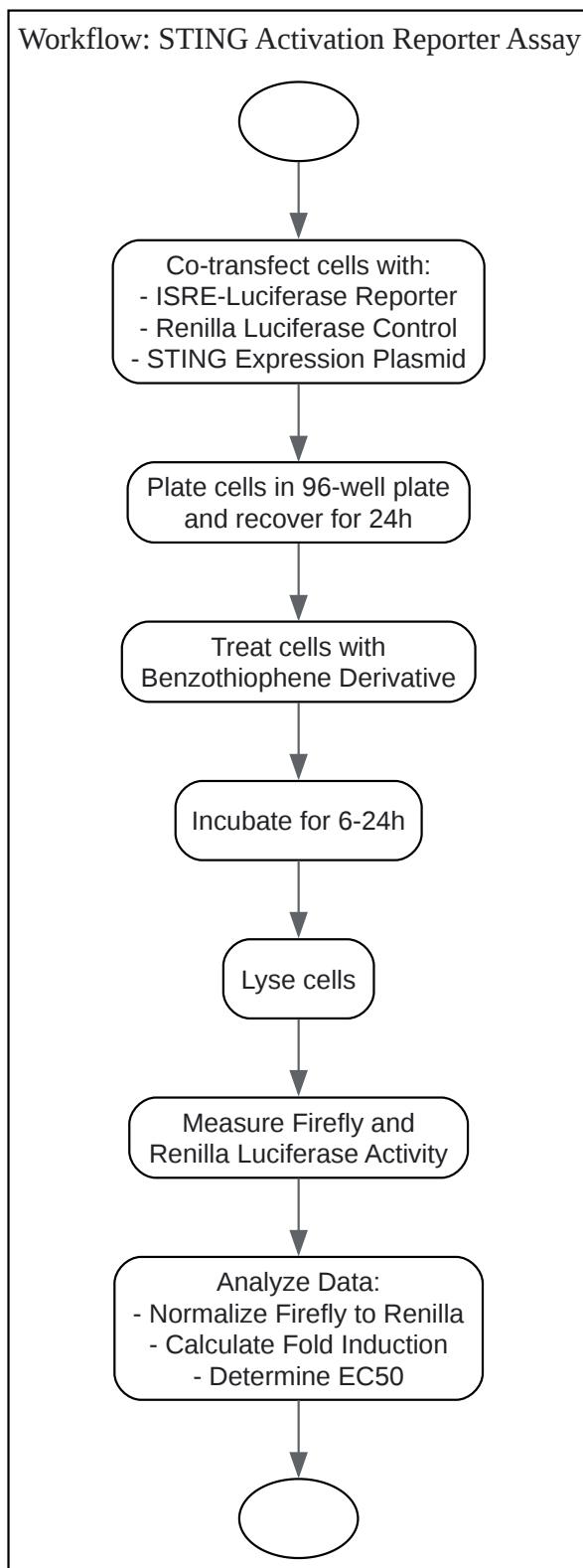
- After irradiation, cool the reaction mixture using a flow of compressed air.[\[3\]](#)
- Dilute the reaction mixture with water to precipitate the product.[\[3\]](#)
- Collect the solid product by filtration, wash with water, and dry to obtain 5-nitrobenzo[b]thiophene-2-carboxylic acid.

Workflow: Hydrolysis of Methyl 5-nitrobenzo[b]thiophene-2-carboxylate







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